

Application Notes: 2,2'-Dibromo-9,9'-spirobifluorene in Gas Separation Membranes

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Compound of Interest

Compound Name: 2,2'-Dibromo-9,9'-spirobifluorene

Cat. No.: B1249592

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **2,2'-Dibromo-9,9'-spirobifluorene** as a foundational monomer for the synthesis of advanced polymer membranes for gas separation. The inherent rigidity and contorted structure of the spirobifluorene core, further functionalized with bromine atoms, leads to polymers of intrinsic microporosity (PIMs) with exceptional gas permeability and selectivity. This document outlines the synthesis of derivative monomers, subsequent polymerization, membrane fabrication, and the resulting gas separation performance.

Rationale for Use in Gas Separation

The unique spiro-center of the 9,9'-spirobifluorene unit results in a rigid, non-planar polymer backbone. This structural feature prevents efficient chain packing, creating a high fractional free volume and interconnected microporosity. The introduction of bromine atoms onto the spirobifluorene core, as in **2,2'-Dibromo-9,9'-spirobifluorene** and its derivatives, further enhances these properties. The bulky bromine substituents can increase the dihedral angle between monomer units in the polymer chain, leading to even greater steric hindrance and, consequently, higher gas permeability.

Performance of Bromine-Substituted Spirobifluorene-Based Polyimide Membranes

Polyimides synthesized from a diamine derivative of dibromospirobifluorene, namely 3,3'-dibromo-9,9'-spirobifluorene-2,2'-diamine (BSBF), have demonstrated significantly enhanced gas separation properties compared to their non-brominated analogues.[\[1\]](#)[\[2\]](#) The data presented below showcases the performance of three such polyimides, derived from the reaction of BSBF with three different dianhydrides: 4,4'-(Hexafluoroisopropylidene)diphthalic anhydride (6FDA), Pyromellitic dianhydride (PMDA), and 3,3',4,4'-diphenylsulfone tetracarboxylic dianhydride (SPDA).

Gas Permeability Data

Polymer	H ₂ Permeability y (Barrer)	CO ₂ Permeability y (Barrer)	O ₂ Permeability y (Barrer)	N ₂ Permeability y (Barrer)	CH ₄ Permeability y (Barrer)
6FDA-BSBF	711	752	224	69.8	39.6
PMDA-BSBF	609	693	196	59.8	36.5
SPDA-BSBF	462	488	134	40.6	23.2

Data sourced from Ma et al., Macromolecules, 2013.[\[1\]](#)[\[2\]](#)

Ideal Gas Selectivity Data

Polymer	H ₂ /N ₂	H ₂ /CH ₄	CO ₂ /N ₂	CO ₂ /CH ₄	O ₂ /N ₂
6FDA-BSBF	10.2	18.0	10.8	19.0	3.2
PMDA-BSBF	10.2	16.7	11.6	19.0	3.3
SPDA-BSBF	11.4	19.9	12.0	21.0	3.3

Data sourced from Ma et al., Macromolecules, 2013.[\[1\]](#)[\[2\]](#)

Experimental Protocols

The following protocols are based on the methodologies described by Ma et al. for the synthesis of bromine-substituted spirobifluorene-based polyimides and their fabrication into gas separation membranes.[\[1\]](#)[\[2\]](#)

Synthesis of 3,3'-dibromo-9,9'-spirobifluorene-2,2'-diamine (BSBF)

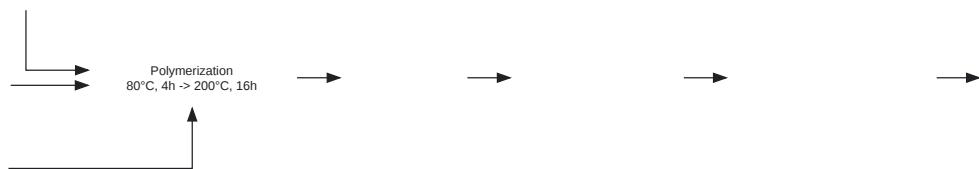
This protocol describes the synthesis of a key diamine intermediate derived from 9,9'-spirobifluorene. **2,2'-Dibromo-9,9'-spirobifluorene** can be a precursor in similar synthetic pathways.

Materials:

- 9,9'-spirobifluorene-2,2'-diamine (SBF)
- N-Bromosuccinimide (NBS)
- N,N-Dimethylformamide (DMF)
- Ethanol
- Deionized water

Procedure:

- Dissolve 9,9'-spirobifluorene-2,2'-diamine (SBF) in N,N-Dimethylformamide (DMF) in a flask equipped with a magnetic stirrer.
- Cool the solution in an ice bath.
- Slowly add a solution of N-Bromosuccinimide (NBS) in DMF to the SBF solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir overnight.
- Pour the reaction mixture into a stirred solution of ethanol and water to precipitate the product.
- Filter the precipitate, wash thoroughly with deionized water, and dry under vacuum.
- Recrystallize the crude product from an appropriate solvent system (e.g., ethanol/water) to yield pure 3,3'-dibromo-9,9'-spirobifluorene-2,2'-diamine (BSBF).





Gas Permeation Testing
(Constant-Volume, Variable-Pressure)



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References

- 1. pubs.acs.org [pubs.acs.org]
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- To cite this document: BenchChem. [Application Notes: 2,2'-Dibromo-9,9'-spirobifluorene in Gas Separation Membranes]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1249592#2-2-dibromo-9-9-spirobifluorene-for-gas-separation-membrane-applications>

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